An In-Depth Technical Guide to 4-Methoxypyridine N-oxide

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Compound of Interest

Compound Name:	*4-Methoxypyridine N-oxide*
CAS No.:	*1122-96-9*
Cat. No.:	*B121437*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxypyridine N-oxide, a heterocyclic organic compound, is a versatile building block in organic synthesis and holds significant interest for researchers in medicinal chemistry and materials science. Its unique electronic and structural properties, stemming from the pyridine N-oxide moiety combined with an electron-donating methoxy group, make it a valuable reagent and intermediate in a variety of chemical transformations. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, spectral data, safety information, and applications.

Chemical and Physical Properties

4-Methoxypyridine N-oxide is typically a light yellow powder.[1] It is soluble in polar organic solvents.[1] The N-oxide functional group imparts a high degree of polarity to the molecule.

Table 1: Chemical Identifiers and Physical Properties of **4-Methoxypyridine N-oxide**

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Property	Value	Reference
CAS Number	1122-96-9	[2][3]
Molecular Formula	$C_6H_7NO_2$	[2][3]
Molecular Weight	125.13 g/mol	[2][3]
Appearance	Light yellow powder	[1]
Melting Point	73-79 °C	[4]
InChI	InChI=1S/C6H7NO2/c1-9-6-2-4-7(8)5-3-6/h2-5H,1H3	[2]
InChIKey	BOFAIBPJCWFJFT-UHFFFAOYSA-N	[2]
SMILES	COC1=CC=--INVALID-LINK--[O-]	[2]

Synthesis of **4-Methoxypyridine N-oxide**

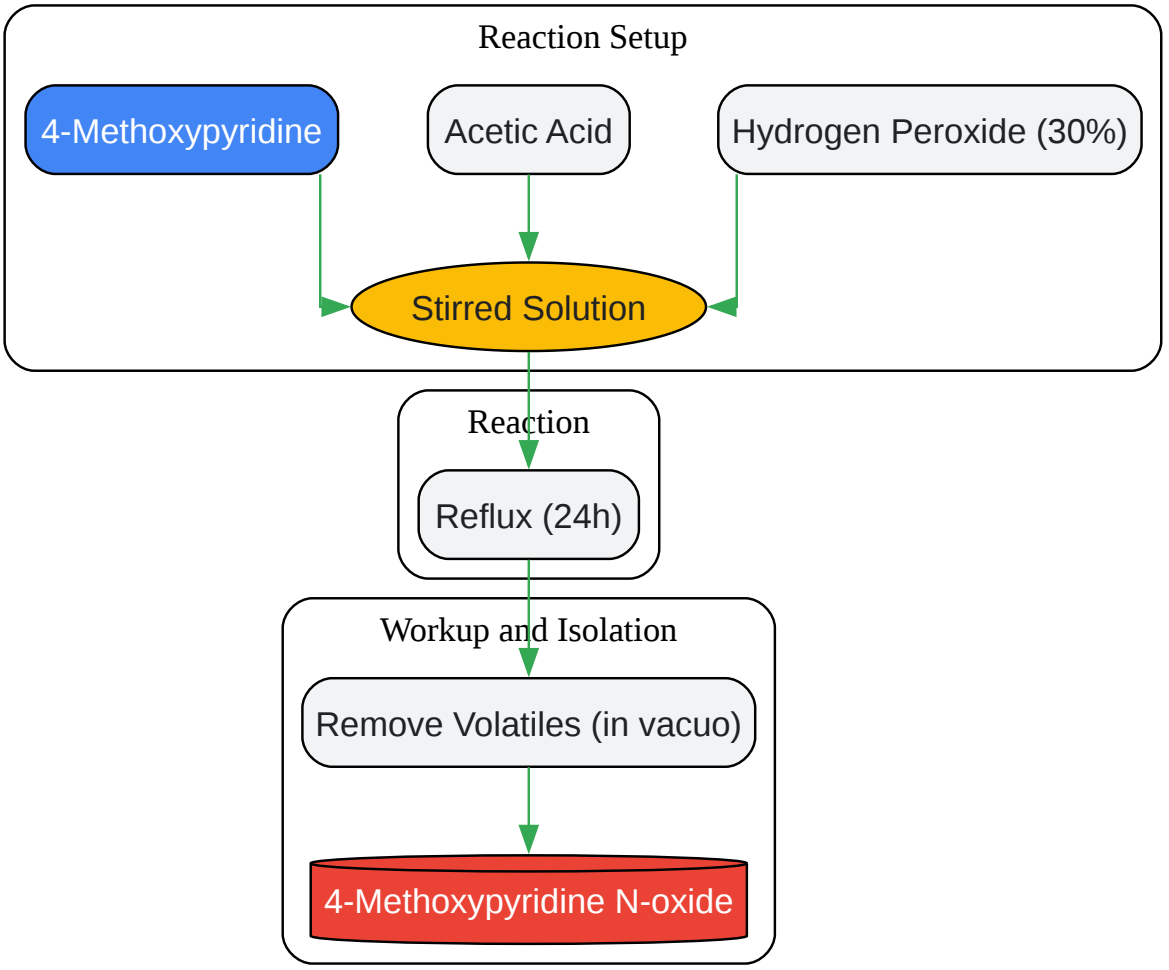
The most common and efficient method for the preparation of **4-Methoxypyridine N-oxide** is the oxidation of the parent heterocycle, 4-methoxypyridine.

Experimental Protocol: Oxidation with Hydrogen Peroxide in Acetic Acid

This procedure involves the direct oxidation of 4-methoxypyridine using a common oxidizing agent.

Workflow for the Synthesis of **4-Methoxypyridine N-oxide**

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Caption: Synthesis of **4-Methoxypyridine N-oxide** via oxidation.

Procedure:

- To a stirred solution of 4-methoxypyridine (e.g., 5 g, 45.87 mmol) in acetic acid (e.g., 25 mL) under an inert atmosphere (e.g., argon), add a 30% hydrogen peroxide solution (e.g., 4.2 mL) at room temperature.
- Heat the reaction mixture to reflux and maintain for 24 hours.
- Monitor the reaction for the consumption of the starting material using Thin Layer Chromatography (TLC).

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- After completion, remove the volatile components under reduced pressure (in vacuo) to yield **4-methoxypyridine N-oxide**.

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization and quality control of **4-Methoxypyridine N-oxide**.

Infrared (IR) and Raman Spectroscopy

The vibrational modes of **4-Methoxypyridine N-oxide** have been thoroughly investigated.

Table 2: Key IR and Raman Spectral Data for **4-Methoxypyridine N-oxide**

Wavenumber (cm^{-1})	Intensity (IR)	Intensity (Raman)	Assignment
3100	m	s	ν(C-H)
1620	vs	s	ν(C-C), Ring
1515	vs	m	ν(C-C), Ring
1240	vs	s	ν(N-O)
1025	vs	vs	ν(C-O)
840	vs	s	γ(C-H)

vs = very strong, s = strong, m = medium

Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed tabulated data with coupling constants is not readily available in the literature, ^{1}H and ^{13}C NMR spectra are essential for structural confirmation. The electron-withdrawing nature of the N-oxide group and the electron-donating methoxy group influence the chemical shifts of the pyridine ring protons and carbons.

Mass Spectrometry

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Electron ionization mass spectrometry of **4-Methoxypyridine N-oxide** results in a molecular ion peak corresponding to its molecular weight. The fragmentation pattern is influenced by the N-oxide and methoxy functional groups. The molecular ion is energetically unstable and can break apart into smaller, charged fragments and uncharged radicals.[5][6] The uncharged radicals are not detected.[5][6]

Safety and Handling

4-Methoxypyridine N-oxide is considered hazardous and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information for **4-Methoxypyridine N-oxide**

Hazard Statement	Classification
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)
H312: Harmful in contact with skin	Acute toxicity, dermal (Category 4)
H315: Causes skin irritation	Skin irritation (Category 2)
H319: Causes serious eye irritation	Eye irritation (Category 2)
H332: Harmful if inhaled	Acute toxicity, inhalation (Category 4)
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation

Data sourced from PubChem and may represent an aggregated GHS classification.[2]

Handling Recommendations:

- Use in a well-ventilated area or under a fume hood.
- Wear protective gloves, clothing, and eye/face protection.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

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Specific quantitative toxicity data, such as an LD50 value, for **4-Methoxypyridine N-oxide** is not readily available in published literature.

Applications in Research and Drug Development

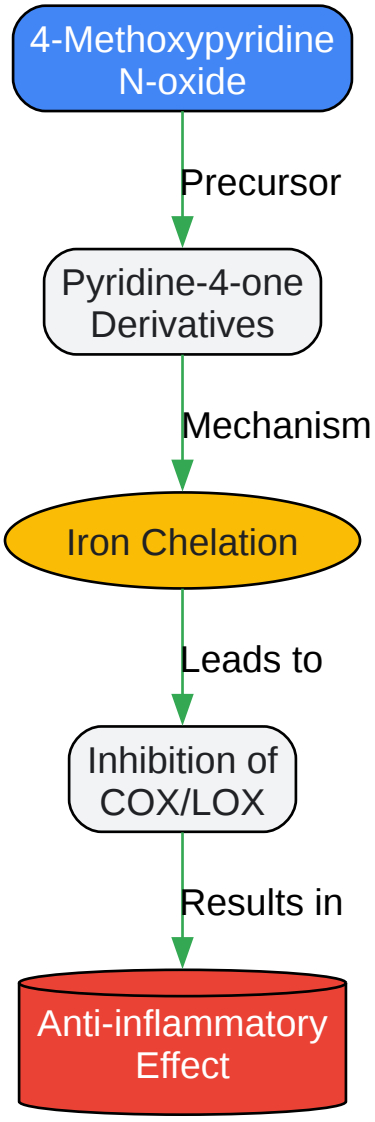
4-Methoxypyridine N-oxide serves as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.[1]

Pharmaceutical Applications

The pyridine N-oxide moiety is present in a number of biologically active compounds. **4-Methoxypyridine N-oxide** is a valuable precursor for the development of anti-inflammatory and anti-cancer agents.[1] Derivatives of pyridine-4-one, which can be synthesized from 4-methoxypyridine derivatives, have shown anti-inflammatory effects, potentially through the chelation of iron, which is crucial for the activity of enzymes like cyclooxygenase and lipoxygenase in the inflammation pathway.

Logical Relationship in Anti-inflammatory Drug Development

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